

2-Bromo-3-pyridinol: A Technical Guide for Researchers

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For Immediate Release

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **2-Bromo-3-pyridinol**, a key intermediate for researchers, scientists, and professionals in drug development and materials science. This document compiles essential data, detailed experimental protocols, and structural information to facilitate its application in the laboratory.

Core Chemical Properties

2-Bromo-3-pyridinol, also known as 2-Bromo-3-hydroxypyridine, is a substituted pyridine derivative. Its strategic placement of a bromine atom and a hydroxyl group on the pyridine ring makes it a versatile reagent in organic synthesis.

Physicochemical Data

The key physicochemical properties of **2-Bromo-3-pyridinol** are summarized in the table below for easy reference.



Property	Value	Source
Molecular Formula	C ₅ H ₄ BrNO	[1][2]
Molecular Weight	174.00 g/mol	[2]
Melting Point	185-188 °C (lit.)	[1][2]
Boiling Point	321.7±22.0 °C (Predicted)	
Solubility	Soluble in alcohol; Insoluble in water.	_
Appearance	White to pale cream crystals or powder.	

Structural and Identification Data

Detailed structural identifiers for **2-Bromo-3-pyridinol** are provided below, facilitating its unambiguous identification and use in computational chemistry applications.

Identifier	Value	Source
IUPAC Name	2-bromopyridin-3-ol	
SMILES	Oc1cccnc1Br	
InChI	1S/C5H4BrNO/c6-5-4(8)2-1-3- 7-5/h1-3,8H	_
InChI Key	YKHQFTANTNMYPP- UHFFFAOYSA-N	
CAS Number	6602-32-0	-

Chemical Structure and Identification

The structural and property relationships of **2-Bromo-3-pyridinol** are visualized in the diagram below.





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Caption: Structural identifiers and key physicochemical properties of 2-Bromo-3-pyridinol.

Experimental Protocols

Detailed methodologies for the synthesis of **2-Bromo-3-pyridinol** are crucial for its successful application in research. The following protocols are based on established literature procedures.

Synthesis from 3-Hydroxypyridine

This protocol describes the bromination of 3-hydroxypyridine to yield 2-Bromo-3-hydroxypyridine.

Workflow Diagram:



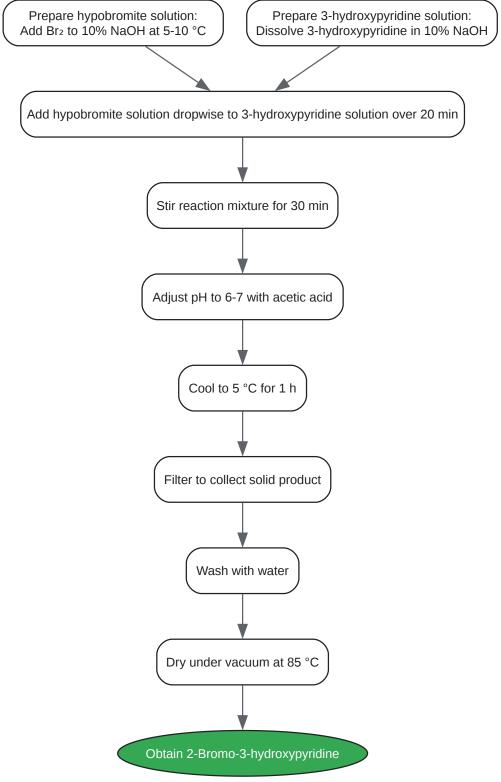


Figure 2: Synthesis Workflow from 3-Hydroxypyridine

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Caption: Step-by-step workflow for the synthesis of **2-Bromo-3-pyridinol** from 3-hydroxypyridine.

Detailed Protocol:

- Preparation of Hypobromite Solution: Slowly add bromine (2.74 mL, 8.49 g, 53.1 mmol) to a 10% sodium hydroxide solution (50 mL) while maintaining the temperature between 5 °C and 10 °C.
- Reaction Setup: In a separate flask, dissolve 3-hydroxypyridine (5.0 g, 52.6 mmol) in a 10% sodium hydroxide solution (50 mL).
- Reaction: Add the prepared hypobromite solution dropwise to the 3-hydroxypyridine solution over a period of 20 minutes. Continue to stir the reaction mixture for an additional 30 minutes.
- Work-up: Adjust the pH of the reaction solution to 6-7 using acetic acid. Cool the mixture to 5
 C and maintain this temperature for 1 hour to facilitate precipitation.
- Isolation and Purification: Collect the solid product by filtration. Wash the product with water and dry it under vacuum at 85 °C. This procedure yields 2-bromo-3-hydroxypyridine with a reported yield of 67%. Recrystallization can be performed for further purification.

Synthesis from 2-Bromo-3-methoxypyridine

This method involves the demethylation of 2-bromo-3-methoxypyridine to produce 2-Bromo-3-hydroxypyridine.

Workflow Diagram:



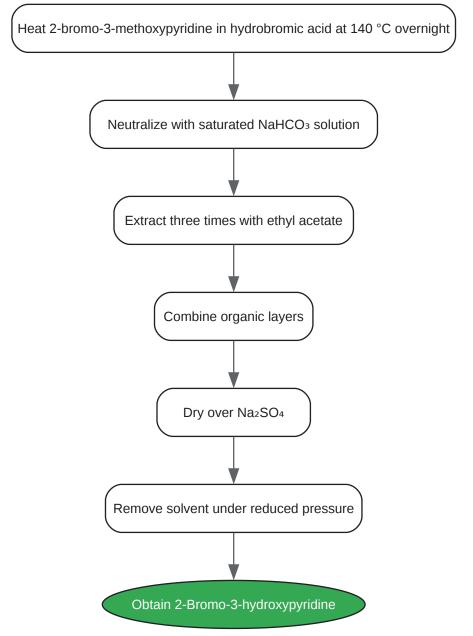


Figure 3: Synthesis Workflow from 2-Bromo-3-methoxypyridine

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Caption: Step-by-step workflow for the synthesis of **2-Bromo-3-pyridinol** from 2-Bromo-3-methoxypyridine.

Detailed Protocol:

Reaction: Heat 2-bromo-3-methoxypyridine (295 mg, 1.57 mmol) in hydrobromic acid (5 mL)
 to 140 °C and stir overnight under an inert atmosphere.



- Work-up: Neutralize the solution with a saturated sodium bicarbonate solution.
- Extraction: Extract the aqueous layer three times with ethyl acetate.
- Isolation: Combine the organic layers and dry them over sodium sulfate (Na₂SO₄). Remove the solvent under reduced pressure to yield the product. This method has a reported yield of 94%.

Reactivity and Applications

2-Bromo-3-pyridinol is a valuable building block in organic synthesis, primarily utilized in the preparation of more complex heterocyclic compounds. It has been used in the synthesis of 2-bromo-4,6-diiodo-3-pyridinol and in the total synthesis of pterocellin A. Its utility as a biochemical reagent suggests its potential in the development of biologically active molecules.

Biological Activity and Signaling Pathways

While **2-Bromo-3-pyridinol** is described as a biochemical reagent for life science research, specific details regarding its direct involvement in biological signaling pathways are not extensively documented in the reviewed literature. Its primary role in a biological context appears to be as a precursor for the synthesis of molecules with potential therapeutic applications, such as anti-inflammatory and anti-cancer agents. Further research is required to elucidate any direct biological activity or interaction with specific signaling cascades.

Conclusion

This technical guide provides a consolidated resource on the chemical properties, structure, and synthesis of **2-Bromo-3-pyridinol**. The presented data and experimental protocols are intended to support researchers in the effective utilization of this versatile chemical intermediate in their scientific endeavors. The lack of a confirmed experimental boiling point and a specific pKa value, along with limited information on its direct biological activity, highlights areas for future investigation.

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